

2-Chloroethyl ethyl ether molecular weight and formula

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Compound of Interest

Compound Name: 2-Chloroethyl ethyl ether

Cat. No.: B104041

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An In-depth Technical Guide to 2-Chloroethyl Ethyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloroethyl ethyl ether**, a significant chemical intermediate in various industrial and research applications, particularly in the field of drug development. This document outlines its core chemical and physical properties, details a standard experimental protocol for its synthesis, and illustrates the synthetic pathway for conceptual clarity.

Core Properties of 2-Chloroethyl Ethyl Ether

2-Chloroethyl ethyl ether, with the CAS number 628-34-2, is a colorless to pale yellow liquid characterized by a mild, ether-like odor.^[1] It is an organohalogen compound that serves as a valuable reagent and building block in organic synthesis.

Quantitative Data Summary

The key physical and chemical properties of **2-Chloroethyl ethyl ether** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₄ H ₉ ClO
Linear Formula	ClCH ₂ CH ₂ OCH ₂ CH ₃
Molecular Weight	108.57 g/mol
Boiling Point	107-108 °C
Melting Point	-60 °C
Density	0.989 g/mL at 25 °C
Refractive Index	1.411 (20/D)
Flash Point	6 °C

Experimental Protocols: Synthesis of 2-Chloroethyl Ethyl Ether

The synthesis of **2-Chloroethyl ethyl ether** is commonly achieved through the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide. The following protocol details a representative procedure for this synthesis.

Objective:

To synthesize **2-Chloroethyl ethyl ether** from ethanol and 2-chloroethanol.

Materials:

- Ethanol (C₂H₅OH)
- Sodium metal (Na)
- 2-Chloroethanol (ClCH₂CH₂OH)
- Anhydrous diethyl ether ((C₂H₅)₂O)
- Distilled water

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Separatory funnel
- Distillation apparatus

Methodology:

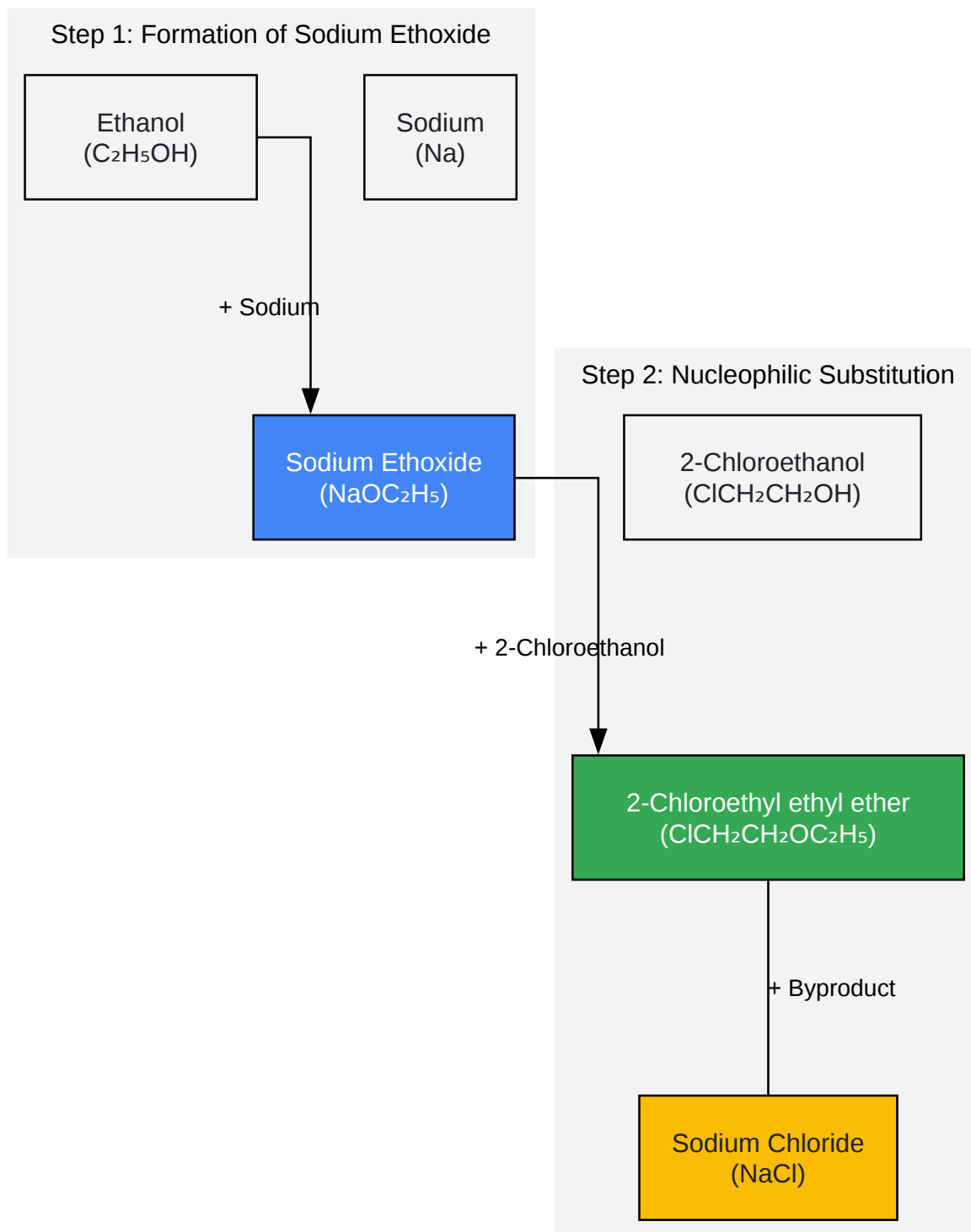
- **Preparation of Sodium Ethoxide:** In a dry round-bottom flask equipped with a reflux condenser, carefully add sodium metal to an excess of absolute ethanol. The reaction is exothermic and will produce hydrogen gas, which should be safely vented. The reaction is complete when all the sodium has dissolved, forming a solution of sodium ethoxide in ethanol.
- **Reaction with 2-Chloroethanol:** To the solution of sodium ethoxide, add 2-chloroethanol dropwise from a dropping funnel at a controlled rate to manage the exothermic reaction. Once the addition is complete, the reaction mixture is heated to reflux for several hours to ensure the completion of the reaction.
- **Work-up and Isolation:** After cooling to room temperature, the reaction mixture is poured into a separatory funnel containing water. The aqueous layer is extracted multiple times with diethyl ether. The combined organic extracts are then washed with water and brine to remove any remaining impurities.
- **Drying and Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by distillation. The resulting crude **2-Chloroethyl ethyl ether** is then purified by fractional distillation to obtain the final product.

Applications in Research and Drug Development

2-Chloroethyl ethyl ether is a versatile chemical intermediate with significant applications in the pharmaceutical industry.^[1] It is primarily used as a raw material in the synthesis of active pharmaceutical ingredients (APIs) and other pharmaceutical intermediates.^[2] Its utility stems from its ability to act as an alkylating agent, introducing the ethoxyethyl group into various molecules.^[1] Furthermore, it serves as a reagent in the preparation of ether-functionalized ionic liquids, which have applications in the separation of proteins and saccharides.^[2]

Visualizing the Synthesis Pathway

The following diagram illustrates the Williamson ether synthesis pathway for producing **2-Chloroethyl ethyl ether**.



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Caption: Williamson ether synthesis of **2-Chloroethyl ethyl ether**.

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References

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